

5-Chloropyrimidine-2-carboxylic Acid: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-chloropyrimidine-2-carboxylic Acid

Cat. No.: B1278066

[Get Quote](#)

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **5-chloropyrimidine-2-carboxylic acid**. Specific safety data for this compound is limited; therefore, this guide is compiled based on information from safety data sheets (SDS) of structurally similar compounds, including its isomers (such as 2-chloropyrimidine-5-carboxylic acid) and related chlorinated pyridine and pyrimidine derivatives. The provided data should be used as a precautionary guide and not as a definitive representation of this specific compound's properties. Researchers, scientists, and drug development professionals are advised to handle this chemical with the utmost care and to perform a thorough risk assessment before use.

Hazard Identification and Classification

5-Chloropyrimidine-2-carboxylic acid is anticipated to be a hazardous substance. Based on data from analogous compounds, it is likely classified as an irritant and potentially harmful.

Anticipated GHS Classification:

- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 2A
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Signal Word: Warning

Anticipated Hazard Statements:

- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

Physical and Chemical Properties

Quantitative data for **5-chloropyrimidine-2-carboxylic acid** is not readily available. The following table summarizes the properties of a closely related isomer, 2-chloropyrimidine-5-carboxylic acid, to provide an estimate.

Property	Value (for 2-chloropyrimidine-5-carboxylic acid)
Molecular Formula	C ₅ H ₃ ClN ₂ O ₂
Molecular Weight	158.54 g/mol
Appearance	White to yellow crystalline solid
Melting Point	126-131 °C
Boiling Point	411.4 °C at 760 mmHg
Flash Point	202.6 °C
Density	1.58 g/cm ³
pKa	2.51 ± 0.10 (Predicted)
Storage Temperature	2-8°C under inert gas (Nitrogen or Argon)

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are crucial for minimizing exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]](#)

Personal Protective Equipment (PPE):

Protection Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or glasses with side-shields conforming to EN166 or NIOSH standards. [2]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Inspect gloves before use and dispose of them properly after handling. [2] A lab coat or other protective clothing is required to prevent skin contact.
Respiratory Protection	For nuisance exposures or when dust may be generated, use a P95 (US) or P1 (EU EN 143) particle respirator. [2] For higher-level protection, use type OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [2]

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[2\]](#)[\[3\]](#)
- Wash hands thoroughly after handling the material.[\[3\]](#)
- Avoid dust formation and accumulation.[\[2\]](#)[\[3\]](#)

- Use only in a chemical fume hood.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)
- The recommended storage temperature for the analogous compound, 2-chloropyrimidine-5-carboxylic acid, is under an inert atmosphere at 2-8°C.

First-Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. [3] Remove contaminated clothing. If irritation persists, seek medical attention. [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [2] [3] Remove contact lenses if present and easy to do. Seek immediate medical attention. [3]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. [2] Rinse mouth with water and consult a physician. [2]

Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: During a fire, irritating and toxic gases such as nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas may be generated.[1]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[2] Wear appropriate personal protective equipment (see Section 3). Avoid breathing dust and ensure adequate ventilation.[2]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[2]
- Containment and Cleanup: Sweep up the spilled material without creating dust.[2] Place the material in a suitable, closed container for disposal.[2]

Disposal Considerations

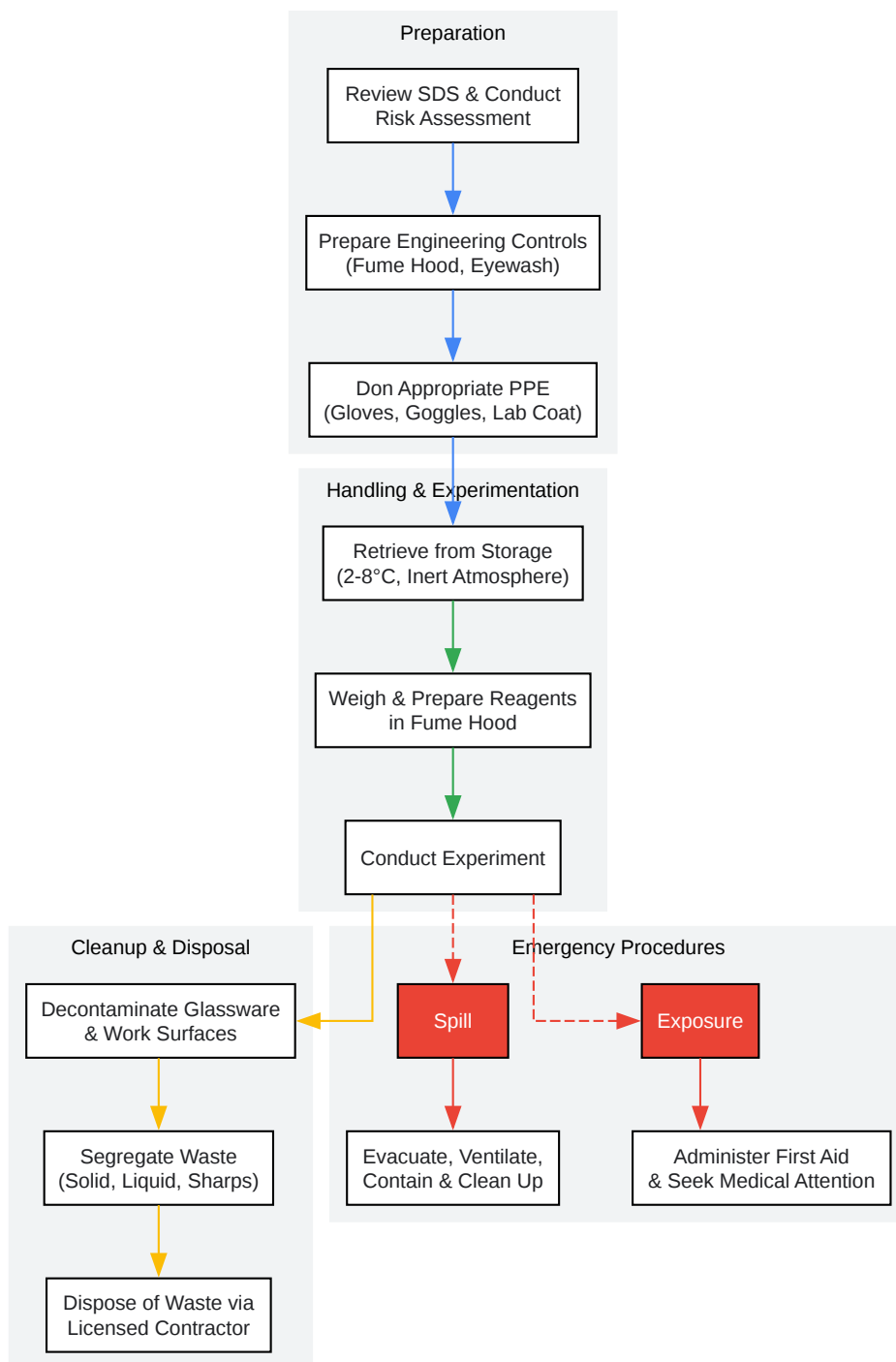
- Waste Disposal: Disposal of this chemical must be in accordance with all applicable federal, state, and local environmental regulations. It is recommended to use a licensed professional waste disposal service. The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.

Experimental Protocols & Workflows

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-chloropyrimidine-2-carboxylic acid** in a research environment.

Workflow for Safe Handling of 5-Chloropyrimidine-2-carboxylic Acid

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. capotchem.com [capotchem.com]
- 3. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [5-Chloropyrimidine-2-carboxylic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1278066#5-chloropyrimidine-2-carboxylic-acid-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1278066#5-chloropyrimidine-2-carboxylic-acid-safety-and-handling-precautions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

